

"handling and storage procedures for Isothiazol-5-amine hydrochloride"

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Compound of Interest

Compound Name: *Isothiazol-5-amine hydrochloride*

Cat. No.: *B1529158*

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Application Notes and Protocols for Isothiazol-5-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide to the safe handling and storage of **Isothiazol-5-amine hydrochloride** (CAS No. 92815-50-4). As a vital heterocyclic building block in medicinal chemistry and drug development, understanding its properties and associated hazards is paramount to ensuring laboratory safety and experimental integrity. These protocols are designed to provide a framework for best practices, grounded in available safety data and general principles of chemical hygiene for amine hydrochlorides.

Introduction: The Significance of Isothiazol-5-amine Hydrochloride in Research

Isothiazol-5-amine hydrochloride is a heterocyclic amine that serves as a key intermediate in the synthesis of a variety of biologically active molecules. The isothiazole ring is a privileged scaffold in medicinal chemistry, appearing in compounds with diverse therapeutic applications. The amine hydrochloride salt form often enhances stability and solubility, making it a convenient precursor for further chemical modifications. Due to its reactive nature and potential

physiological effects, stringent adherence to proper handling and storage procedures is essential.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is the foundation of its safe handling.

Property	Value	Source
CAS Number	92815-50-4	[Biosynth][1], [BLD Pharm][2]
Molecular Formula	C ₃ H ₅ ClN ₂ S	[Biosynth][1], [BLD Pharm][2]
Molecular Weight	136.60 g/mol	[Biosynth][1], [BLD Pharm][2]
Appearance	White to off-white solid	[ChemShuttle][3]
Purity	Typically ≥95%	[ChemShuttle][3]

Hazard Identification and Safety Precautions

Isothiazol-5-amine hydrochloride is classified with specific hazard warnings that necessitate careful handling to avoid exposure.

GHS Hazard Statements:[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[1]

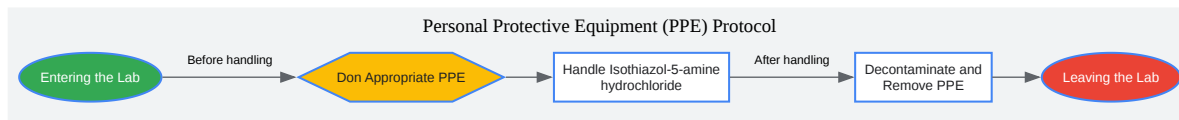
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Isothiazol-5-amine hydrochloride**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A lab coat and, for larger quantities, an apron or coveralls.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is recommended.



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Caption: Workflow for donning and doffing PPE.

Storage Procedures

Proper storage is crucial to maintain the stability and purity of **Isothiazol-5-amine hydrochloride** and to prevent accidents.

- Temperature: Store at room temperature.[2]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and air.[2]
- Container: Keep in a tightly sealed, properly labeled container.
- Location: Store in a dry, well-ventilated area away from incompatible materials. The storage area should be secure and accessible only to authorized personnel.

Caption: Key storage parameters for **Isothiazol-5-amine hydrochloride**.

Handling Protocols

Adherence to the following protocols will minimize the risk of exposure and contamination.

General Handling

- Ventilation: All handling of solid **Isothiazol-5-amine hydrochloride** should be conducted in a certified chemical fume hood.

- Weighing: When weighing, use a balance inside a fume hood or a ventilated balance enclosure to prevent inhalation of dust particles.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Spills: In the event of a spill, follow the emergency procedures outlined in Section 6.

Protocol for Weighing and Preparing a Stock Solution

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary equipment: spatulas, weigh paper or boat, beaker, stir bar, and the chosen solvent.
 - Don all required PPE.
- Weighing:
 - Tare the weigh paper or boat on the analytical balance.
 - Carefully transfer the desired amount of **Isothiazol-5-amine hydrochloride** to the weigh paper.
 - Record the exact weight.
- Dissolution:
 - Place the beaker with the appropriate volume of solvent and a stir bar on a stir plate inside the fume hood.
 - Carefully add the weighed solid to the solvent.
 - Stir until the solid is completely dissolved.
- Storage of Solution:

- Transfer the solution to a clearly labeled, sealed container.
- The label should include the compound name, concentration, solvent, date of preparation, and your initials.
- Store the solution under the appropriate conditions, considering the stability of the compound in the chosen solvent.

Emergency Procedures

In case of accidental exposure or a spill, immediate and appropriate action is critical.

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the exposed individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.
- Spill:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - Clean the spill area with a suitable solvent and then with soap and water.
 - For large spills, contact your institution's environmental health and safety department.

Disposal

All waste containing **Isothiazol-5-amine hydrochloride** must be treated as hazardous waste.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a labeled, sealed container compatible with the solvent used.
- Disposal Route: Dispose of all waste through your institution's hazardous waste management program. Do not dispose of it down the drain or in the regular trash.

Conclusion

The protocols outlined in this document are intended to provide a foundation for the safe handling and storage of **Isothiazol-5-amine hydrochloride**. It is imperative that all users of this compound familiarize themselves with these procedures and the available safety data. Always consult the most recent Safety Data Sheet (SDS) from the supplier for the most comprehensive information. A commitment to a strong safety culture is essential for the protection of all laboratory personnel and the integrity of the research being conducted.

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References

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